

handling and storage recommendations for 2-Bromo-4-chlorophenol

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Compound of Interest

Compound Name: 2-Bromo-4-chlorophenol

Cat. No.: B154644

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Technical Support Center: 2-Bromo-4-chlorophenol

This guide provides essential information for the safe handling, storage, and troubleshooting of issues related to **2-Bromo-4-chlorophenol** in a research and development setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Bromo-4-chlorophenol**?

A1: **2-Bromo-4-chlorophenol** is classified as a hazardous substance with the following primary concerns:

- Acute Toxicity: Harmful if swallowed or in contact with skin.[\[1\]](#)[\[2\]](#)
- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Appropriate PPE must be worn at all times when handling **2-Bromo-4-chlorophenol** to minimize exposure.^{[3][4]} This includes:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.^{[3][4]}
- Skin Protection: Chemical-resistant gloves (e.g., butyl rubber, neoprene) and a lab coat are mandatory.^{[3][4]} For larger quantities or splash potential, consider an impervious apron.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.^{[1][4]} If exposure limits are exceeded, a full-face respirator may be necessary.^[3]

Q3: What are the recommended storage conditions for **2-Bromo-4-chlorophenol**?

A3: Proper storage is crucial for maintaining the stability and integrity of **2-Bromo-4-chlorophenol**. Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.^{[3][4]} It should be stored locked up and away from incompatible materials.^{[3][5]}

Q4: What materials are incompatible with **2-Bromo-4-chlorophenol**?

A4: Avoid contact with strong oxidizing agents, as this may lead to a vigorous reaction.^{[5][6]} Keep it separated from foodstuffs and other reactive chemicals.^[3]

Troubleshooting Guide

Problem: I observe a change in the physical appearance of the **2-Bromo-4-chlorophenol** (e.g., discoloration, clumping).

- Possible Cause: This could indicate decomposition or contamination. Exposure to light, moisture, or incompatible materials can degrade the compound.
- Solution: Do not use the chemical if its integrity is questionable. Dispose of it according to your institution's hazardous waste disposal procedures. Review your storage conditions to ensure they meet the recommended guidelines.

Problem: I accidentally spilled a small amount of **2-Bromo-4-chlorophenol** on the lab bench.

- Solution:

- Ensure the area is well-ventilated and restrict access.
- Wearing appropriate PPE, gently sweep or vacuum the solid material into a labeled, sealed container for disposal.[4] Avoid generating dust.[1][4]
- Decontaminate the spill area with a suitable solvent and wash with soap and water.
- Dispose of all contaminated materials as hazardous waste.

Problem: What should I do in case of accidental exposure?

- Solution: Follow these first-aid measures immediately:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[4] Remove contact lenses if present and easy to do so.[3] Seek immediate medical attention.[4]
 - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing.[1][4] Seek medical attention if irritation persists.[1]
 - Inhalation: Move the person to fresh air.[3][4] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
 - Ingestion: Do NOT induce vomiting.[4] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[4] Never give anything by mouth to an unconscious person.[1][4] Seek immediate medical attention.[4]

Data Presentation

Physical and Chemical Properties

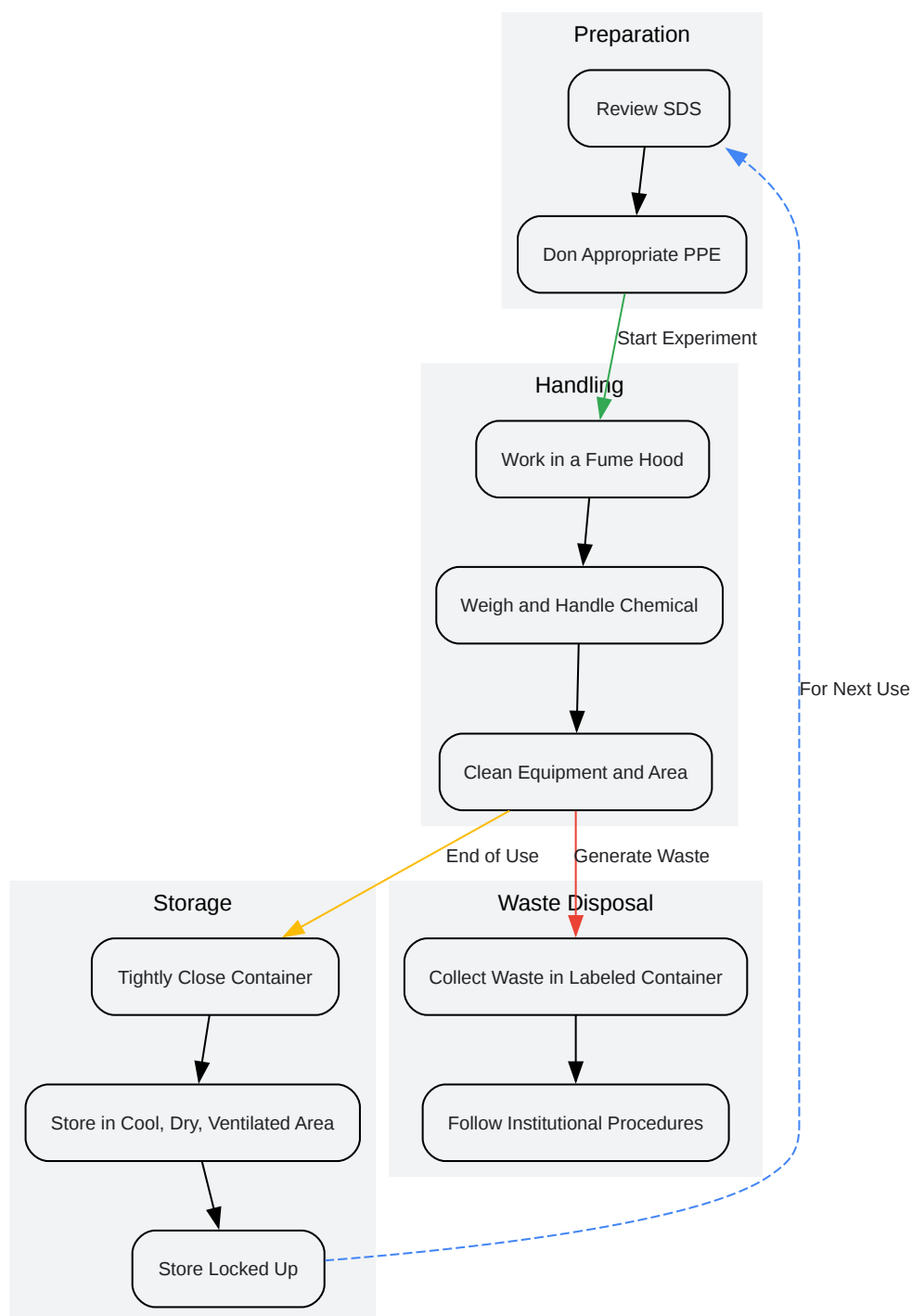
Property	Value
Molecular Formula	C ₆ H ₄ BrClO
Molecular Weight	207.45 g/mol [2]
Appearance	Solid
Melting Point	31 °C[7]
Boiling Point	228-235 °C[7]
Flash Point	113 °C (closed cup)

Hazard Classifications

Hazard	Category
Acute Toxicity (Oral)	Category 4
Acute Toxicity (Dermal)	Category 4
Skin Corrosion/Irritation	Category 2[5]
Serious Eye Damage/Eye Irritation	Category 2[5]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[5]

Experimental Protocols & Workflows

Logical Workflow for Safe Handling and Storage



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Caption: Workflow for the safe handling and storage of **2-Bromo-4-chlorophenol**.

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